

# Physicochemical Properties of 6-Isopropylpyridazin-3(2H)-one: A Technical Guide

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## Compound of Interest

Compound Name: 6-Isopropylpyridazin-3(2H)-one

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## Introduction

**6-Isopropylpyridazin-3(2H)-one** is a heterocyclic organic compound belonging to the pyridazinone class. The pyridazinone scaffold is of significant interest in medicinal chemistry due to its presence in a variety of biologically active molecules.<sup>[1][2]</sup> Derivatives of pyridazin-3(2H)-one have been investigated for a wide range of pharmacological activities, including cardiovascular, anti-inflammatory, and anticancer effects.<sup>[3][4]</sup> This technical guide provides a comprehensive overview of the known physicochemical properties of **6-Isopropylpyridazin-3(2H)-one**, detailed experimental protocols for their determination, and an exploration of potential biological signaling pathways based on the activities of related compounds.

## Core Physicochemical Properties

A summary of the key physicochemical properties of **6-Isopropylpyridazin-3(2H)-one** is presented below. Due to a lack of extensive experimental data for this specific molecule, some values are calculated or estimated based on data from structurally similar compounds.

Table 1: Physicochemical Properties of **6-Isopropylpyridazin-3(2H)-one**

Property	Value	Source/Method
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O	-
Molecular Weight	138.17 g/mol	[5]
CAS Number	570416-36-3	[5][6]
Appearance	Estimated: White to off-white solid	Based on similar pyridazinone compounds
Melting Point	Estimated: 142 - 146 °C	Based on 6-Methyl-3(2H)-pyridazinone[7]
Boiling Point	Data not available	-
Solubility	Data not available for the specific compound. General solubility of pyridazinones varies from poorly soluble in water to soluble in organic solvents like DMSO and ethanol.[8]	-
pKa	Estimated: ~2.3 (for the pyridazine ring nitrogen)	Based on pyridazine[9]
LogP (calculated)	0.89330	-
Polar Surface Area (PSA)	45.75000 Å <sup>2</sup>	-

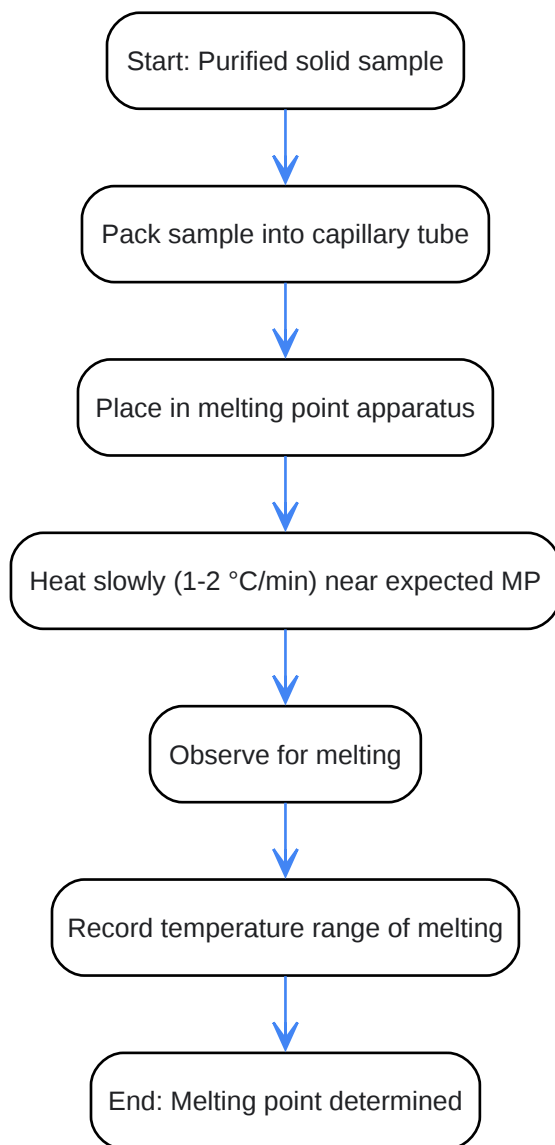
## Experimental Protocols

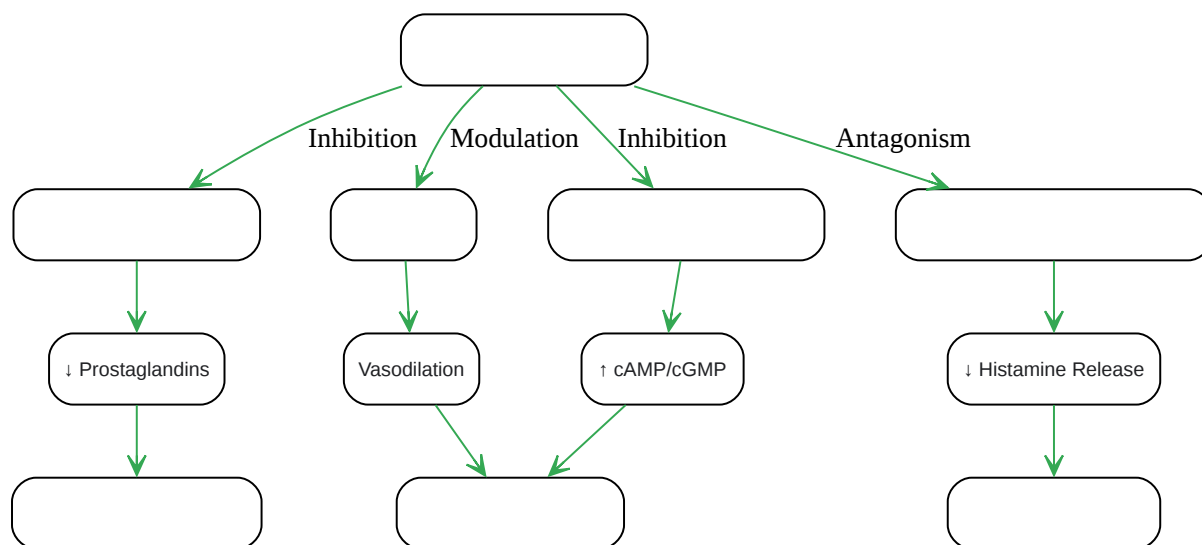
Detailed methodologies for the experimental determination of key physicochemical properties are provided below. These protocols are based on standard laboratory practices and methods reported for similar heterocyclic compounds.

## Synthesis of 6-Isopropylpyridazin-3(2H)-one

A general and common method for the synthesis of 6-substituted-3(2H)-pyridazinones involves the condensation of a  $\gamma$ -keto acid with hydrazine hydrate.[9][10]

## Reaction Scheme:





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